

An In-depth Technical Guide to Ethyl 2-methylthiazole-5-carboxylate

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Compound of Interest

Compound Name: Ethyl 2-methylthiazole-5-carboxylate

Cat. No.: B1316469

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-methylthiazole-5-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. This document details its chemical identity, structural characteristics, and known properties, while also outlining a plausible synthetic route based on established chemical principles.

Chemical Identity and Structure

IUPAC Name: ethyl 2-methyl-1,3-thiazole-5-carboxylate[1][2]

Structure:

- Molecular Formula: $C_7H_9NO_2S$ [1][2]
- SMILES: O=C(OCC)C1=CN=C(C)S1[3]
- InChI Key: ORCQTMZHDQSNOJ-UHFFFAOYSA-N[3]

The structure of **Ethyl 2-methylthiazole-5-carboxylate** features a central thiazole ring, which is a five-membered aromatic ring containing both sulfur and nitrogen atoms. A methyl group is attached at the 2-position, and an ethyl carboxylate group is at the 5-position.

Physicochemical Properties

Quantitative data for **Ethyl 2-methylthiazole-5-carboxylate** is not extensively reported in the literature. The following table summarizes the available information.

Property	Value	Source(s)
Molecular Weight	171.22 g/mol	[1][2]
CAS Number	79836-78-5	[1]
Physical Form	Solid	[3]
Melting Point	Not available	[1]
Boiling Point	Not available	[1]
Solubility	Not available	
Storage Class	11 - Combustible Solids	[3]

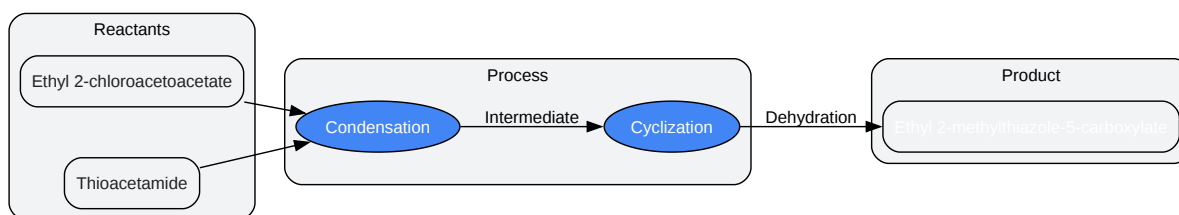
Synthesis

A specific, detailed experimental protocol for the synthesis of **Ethyl 2-methylthiazole-5-carboxylate** is not readily available in the surveyed literature. However, a plausible and widely used method for constructing the thiazole ring is the Hantzsch thiazole synthesis.[4] This reaction typically involves the condensation of an α -haloketone or α -halo- β -ketoester with a thioamide.

Proposed Experimental Protocol: Hantzsch Thistle Synthesis

The synthesis of **Ethyl 2-methylthiazole-5-carboxylate** can be envisioned through the reaction of ethyl 2-chloroacetoacetate with thioacetamide.

Reaction Scheme:



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Caption: Proposed Hantzsch synthesis of **Ethyl 2-methylthiazole-5-carboxylate**.

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve thioacetamide (1 equivalent) in a suitable solvent such as ethanol.
- **Addition of Reactant:** To the stirred solution, add ethyl 2-chloroacetoacetate (1 equivalent) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. The solvent may be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent or by column chromatography on silica gel to yield the pure **Ethyl 2-methylthiazole-5-carboxylate**.

Note: This is a generalized protocol and would require optimization of reaction conditions such as solvent, temperature, and reaction time.

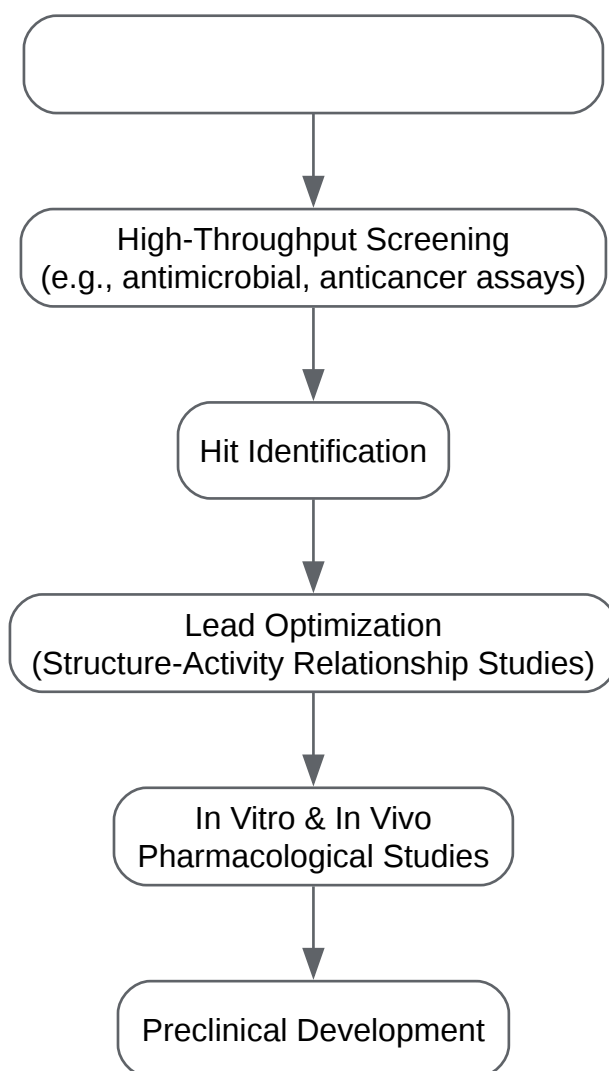
Biological and Pharmaceutical Context

While there is a lack of specific biological data for **Ethyl 2-methylthiazole-5-carboxylate**, the thiazole moiety is a well-established pharmacophore in drug discovery. Thiazole-containing compounds are known to exhibit a wide range of biological activities.

Derivatives of the closely related compound, ethyl 2-amino-4-methylthiazole-5-carboxylate, have been reported to possess significant antileukemic, antimicrobial, and anticancer properties.[5][6] The 2-aminothiazole ring system is a key component in drugs developed for allergies, hypertension, inflammation, and various infections.[5]

The biological potential of **Ethyl 2-methylthiazole-5-carboxylate** remains an area for future investigation. Its structural similarity to other biologically active thiazoles suggests it could serve as a valuable building block for the synthesis of novel therapeutic agents. Potential areas of research could include its evaluation as an antimicrobial, anti-inflammatory, or anticancer agent.

The workflow for investigating the biological potential of this compound would typically involve a series of screening and validation steps.



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Caption: A typical workflow for the biological evaluation of a novel compound.

Conclusion

Ethyl 2-methylthiazole-5-carboxylate is a heterocyclic compound with a well-defined structure. While detailed experimental and biological data are sparse in the public domain, its synthesis can be approached through established methods like the Hantzsch thiazole synthesis. The prevalence of the thiazole core in numerous pharmaceuticals suggests that this compound holds potential as a scaffold for the development of new therapeutic agents. Further research is warranted to fully elucidate its physicochemical properties, optimize its synthesis, and explore its biological activity.

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